

# Assessing the quality and purity standards (USP, BP) for Solvent Red 179

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## Compound of Interest

Compound Name: C.I. Solvent red 179

Cat. No.: B15553296

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## A Comparative Guide to the Quality and Purity of Solvent Red 179

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the quality and purity standards for Solvent Red 179, a yellowish-red oil-soluble dye, benchmarked against common alternatives, Solvent Red 135 and Solvent Orange 60. While Solvent Red 179 is not officially listed in the United States Pharmacopeia (USP) or the British Pharmacopoeia (BP), manufacturers often reference these standards as a measure of high quality and purity, particularly for applications in sensitive materials such as medical device plastics and food packaging. This document outlines key quality parameters, analytical methods for their assessment, and a comparative analysis of performance characteristics.

## Comparative Analysis of Quality and Purity Specifications

The quality of solvent dyes is determined by a combination of physical properties, purity levels, and performance characteristics. The following tables summarize the available data for Solvent Red 179 and two common alternatives.

Table 1: Physical and Chemical Properties

Property	Solvent Red 179	Solvent Red 135	Solvent Orange 60
CAS Number	6829-22-7	20749-68-2	6925-69-5
Molecular Formula	C <sub>22</sub> H <sub>12</sub> N <sub>2</sub> O	C <sub>18</sub> H <sub>6</sub> Cl <sub>4</sub> N <sub>2</sub> O	C <sub>18</sub> H <sub>10</sub> N <sub>2</sub> O
Appearance	Yellowish-red powder	Red powder	Yellowish-orange powder
Melting Point	251-256 °C	~318 °C	~230 °C
Purity	≥99% - 99.5%	≥99%	Not specified
Solubility	Soluble in organic solvents, insoluble in water.	Soluble in organic solvents, insoluble in water.	Soluble in organic solvents, insoluble in water.

Table 2: Performance Characteristics

Performance Metric	Solvent Red 179	Solvent Red 135	Solvent Orange 60
Heat Resistance	Up to 350°C (in PC)	Up to 340°C (in PC)	Up to 300°C (in PS, ABS, PC)
Light Fastness (Blue Wool Scale)	8	7-8	7-8
Primary Applications	Engineering plastics (PS, HIPS, ABS, PC, PET, PA)	Plastics (PS, PET, PA, PC, ABS)	Plastics (PS, HIPS, ABS, PC, PET, PMMA)
Potential Impurities	Unreacted starting materials, synthesis by-products	Hexachlorobenzene (HCB), unreacted starting materials	Unreacted starting materials, synthesis by-products

## Experimental Protocols

Accurate assessment of solvent dye quality relies on standardized analytical methods. Below are detailed protocols for key quality control tests.

## Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the purity of the solvent dye and to identify and quantify any impurities.

- **Instrumentation:** A standard HPLC system equipped with a UV-Vis detector.
- **Column:** C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- **Mobile Phase:** A gradient of acetonitrile and water is typically used. For example, a linear gradient from 60% acetonitrile to 100% acetonitrile over 20 minutes.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV detection at the wavelength of maximum absorbance for the specific dye (e.g., determined by a UV-Vis scan).
- **Sample Preparation:** Accurately weigh approximately 10 mg of the dye standard or sample and dissolve in 100 mL of a suitable solvent (e.g., acetonitrile) to create a stock solution. Further dilute as necessary to fall within the linear range of the detector.
- **Procedure:** Inject a known volume (e.g., 20 µL) of the sample solution into the HPLC system. The purity is calculated by the area percentage method, where the area of the main peak is divided by the total area of all peaks.

## Identification and Quantification of Volatile Impurities by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is particularly useful for identifying and quantifying volatile organic impurities, such as residual solvents or by-products like hexachlorobenzene (HCB) in Solvent Red 135.

- **Instrumentation:** A GC-MS system.
- **Column:** A non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).

- **Oven Temperature Program:** Start at a low temperature (e.g., 50°C), hold for a few minutes, then ramp up to a high temperature (e.g., 300°C) to elute all components.
- **Injection:** Splitless injection of a sample solution.
- **Mass Spectrometer:** Operated in full scan mode to identify unknown impurities and in selected ion monitoring (SIM) mode for quantification of known impurities against a standard.
- **Sample Preparation:** Dissolve a known amount of the dye in a suitable solvent and, if necessary, perform a liquid-liquid extraction to concentrate the volatile impurities.

## Light Fastness Testing

This test determines the resistance of the colorant to fading when exposed to light.

- **Methodology:** Based on the principles of ASTM D4303, samples of the dye incorporated into a plastic matrix are exposed to a standardized light source (e.g., a xenon arc lamp) that simulates sunlight.
- **Procedure:** The color change of the exposed sample is periodically measured using a spectrophotometer or colorimeter and compared to an unexposed control sample. The degree of fading is rated against the Blue Wool Scale, where a rating of 8 indicates the highest light fastness.

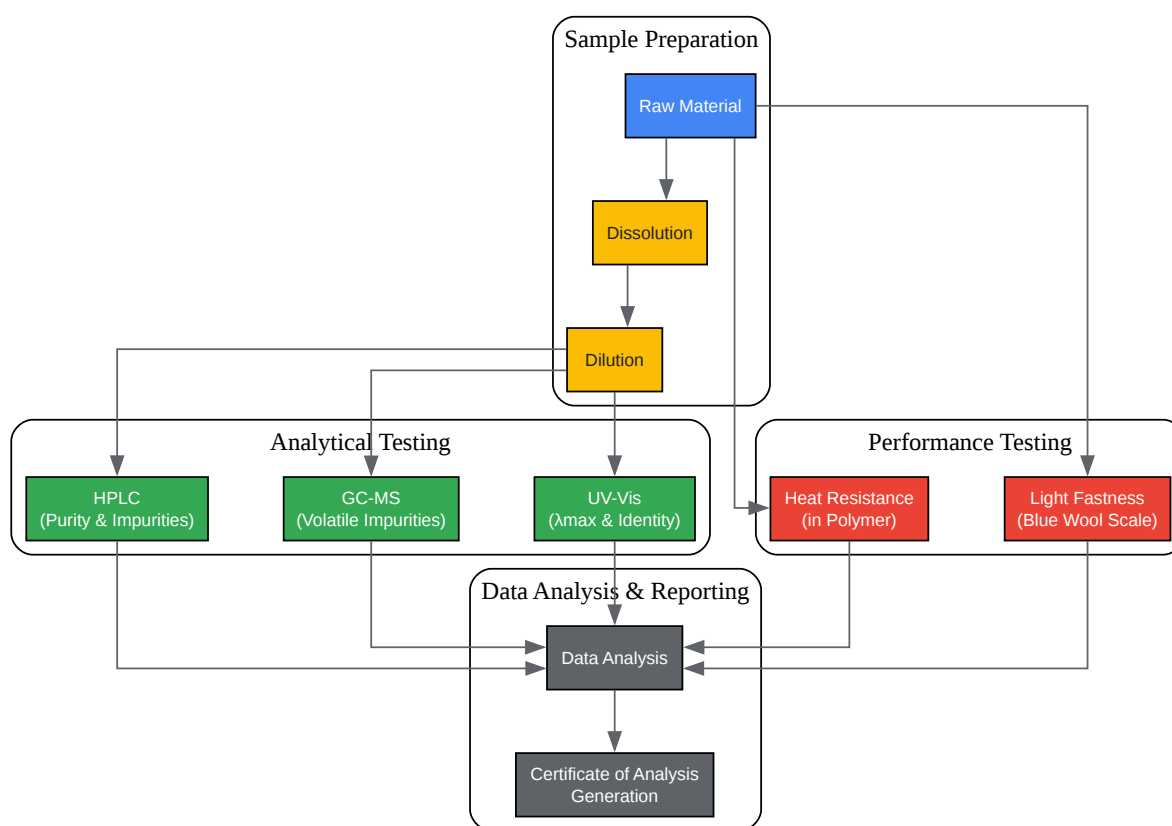
## Heat Resistance Testing

This test evaluates the stability of the dye at high temperatures, which is crucial for its use in plastics processing.

- **Methodology:** The dye is incorporated into a specific polymer (e.g., polystyrene, polycarbonate) at a defined concentration. The colored plastic is then subjected to progressively higher temperatures in an injection molding machine or an oven for a set period (e.g., 5 minutes).
- **Evaluation:** The color of the plastic at each temperature is compared to a sample processed at a lower, stable temperature. The heat resistance is defined as the maximum temperature at which no significant color change occurs.

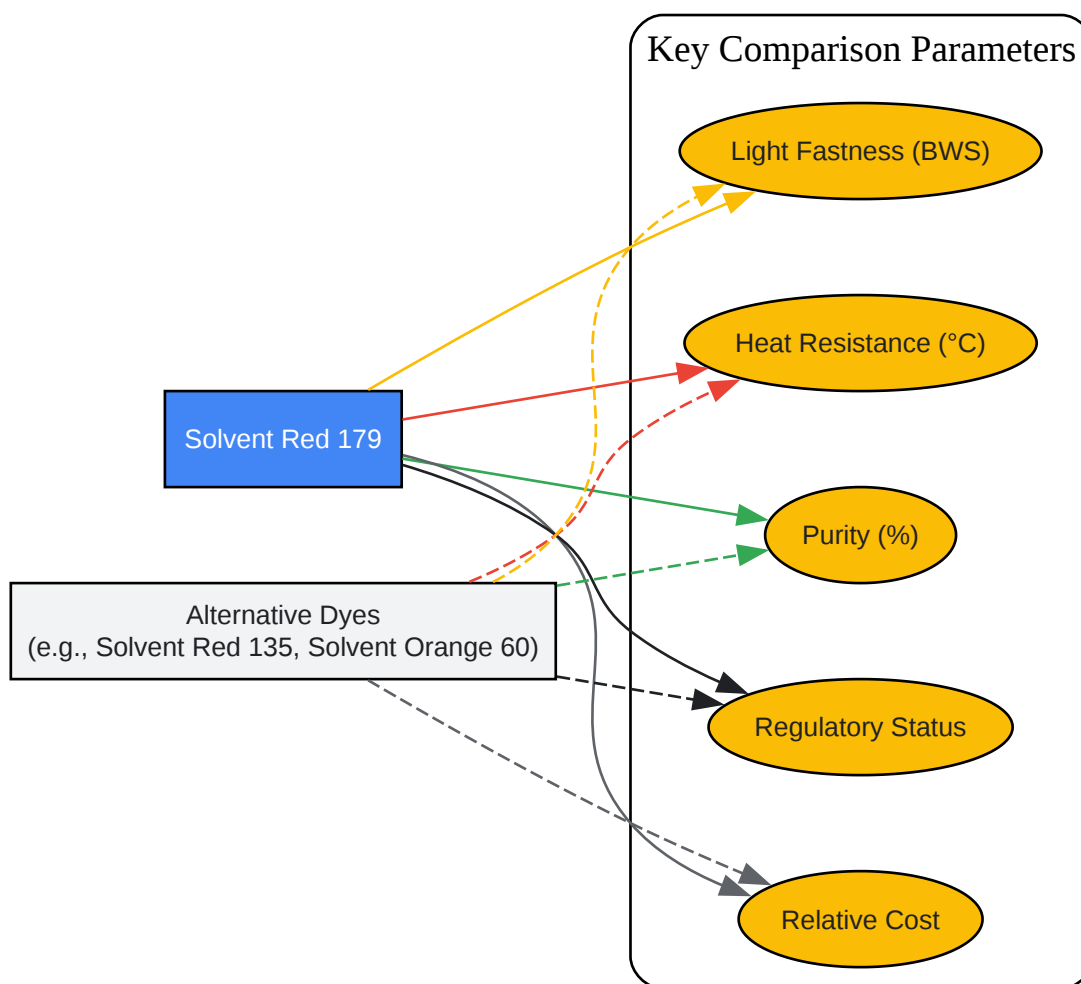
## Visualizing Quality Assessment and Comparison

To better illustrate the workflows and relationships in assessing Solvent Red 179, the following diagrams are provided.



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### Quality Assessment Workflow for Solvent Dyes



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### Comparative Analysis Framework for Solvent Dyes

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